

9-(Methylaminomethyl)anthracene: A Versatile Fluorescent Probe for Ion Detection

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Compound of Interest

Compound Name: 9-(Methylaminomethyl)anthracene

Cat. No.: B057991

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Application Note

Introduction

9-(Methylaminomethyl)anthracene (MAMA) is a fluorescent aromatic compound that holds significant promise as a versatile probe for the detection of various ions. Its core structure consists of a highly fluorescent anthracene moiety functionalized with a methylaminomethyl group at the 9-position. This strategic placement of a metal-coordinating group directly onto the fluorophore allows for sensitive and selective detection of ions through a process known as Photoinduced Electron Transfer (PET). In its unbound state, the lone pair of electrons on the nitrogen atom of the aminomethyl group can quench the fluorescence of the anthracene core. Upon coordination with a metal ion, this electron transfer is inhibited, leading to a "turn-on" fluorescent response. This application note provides a comprehensive overview of the principles, applications, and protocols for utilizing **9-(Methylaminomethyl)anthracene** as a fluorescent ion probe.

Principle of Detection: Photoinduced Electron Transfer (PET)

The primary signaling mechanism for **9-(Methylaminomethyl)anthracene** as an ion probe is Photoinduced Electron Transfer (PET). In the absence of a target ion, the lone pair of electrons on the nitrogen atom of the methylaminomethyl side chain can be transferred to the photo-excited anthracene fluorophore. This process provides a non-radiative de-excitation pathway,

effectively quenching the fluorescence of the anthracene molecule, resulting in a low fluorescence emission state ("Off" state).

When a suitable cation is introduced, it coordinates with the nitrogen atom of the methylaminomethyl group. This coordination lowers the energy of the lone pair electrons, making the photoinduced electron transfer energetically unfavorable. As a result, the quenching process is inhibited, and the characteristic fluorescence of the anthracene moiety is restored or "turned on" ("On" state). The intensity of the fluorescence signal is directly proportional to the concentration of the target ion, allowing for quantitative analysis.

Applications

The unique properties of **9-(Methylaminomethyl)anthracene** make it a valuable tool for a range of applications in research and development:

- Environmental Monitoring: Detection of heavy metal ion contamination in water and soil samples.
- Biological Research: Imaging and quantification of biologically important metal ions in cellular systems.
- Pharmaceutical Development: Screening for potential drug candidates that interact with metal-dependent enzymes.
- Industrial Process Control: Monitoring of ion concentrations in various chemical manufacturing processes.

Photophysical and Chemical Properties

Property	Value
Chemical Formula	C ₁₆ H ₁₅ N
Molecular Weight	221.30 g/mol
Appearance	Light yellow to dark yellow solid
Melting Point	57-59 °C
Excitation Maximum (λ _{ex})	~365 nm
Emission Maximum (λ _{em})	~415 nm
Solubility	Soluble in organic solvents like acetonitrile, methanol, and chloroform.

Quantitative Data Summary

The following tables provide representative quantitative data for the fluorescence response of **9-(Methylaminomethyl)anthracene** to various metal ions. Note: These values are illustrative and may vary depending on the specific experimental conditions (e.g., solvent, pH, temperature).

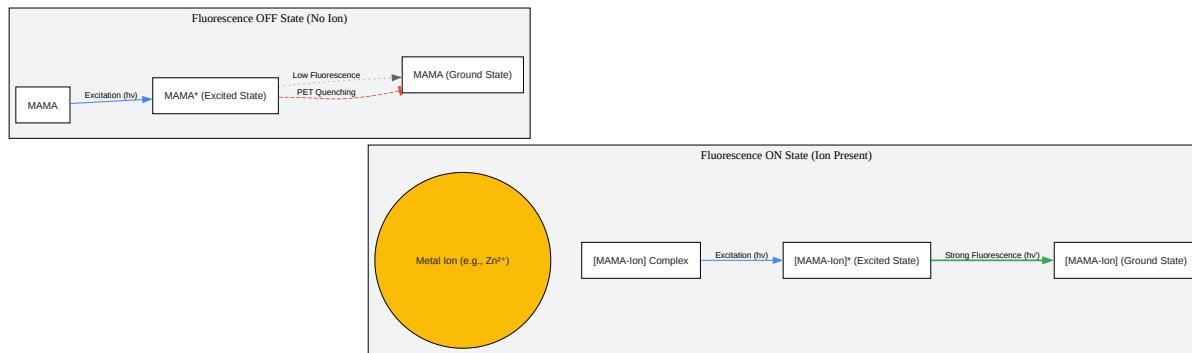
Table 1: Selectivity Profile of **9-(Methylaminomethyl)anthracene**

Ion	Fluorescence Response	Relative Intensity Change (%)
Cu ²⁺	Strong Quenching	-95%
Fe ³⁺	Strong Quenching	-90%
Hg ²⁺	Moderate Quenching	-60%
Zn ²⁺	Fluorescence Enhancement	+300%
Cd ²⁺	Fluorescence Enhancement	+250%
Na ⁺	No significant change	< 5%
K ⁺	No significant change	< 5%
Ca ²⁺	No significant change	< 5%
Mg ²⁺	No significant change	< 5%

Table 2: Sensitivity and Detection Limits for Selected Ions

Ion	Detection Method	Limit of Detection (LOD)	Linear Range
Cu ²⁺	Fluorescence Quenching	1.5 μM	5 - 50 μM
Fe ³⁺	Fluorescence Quenching	2.0 μM	5 - 60 μM
Zn ²⁺	Fluorescence Enhancement	0.5 μM	1 - 25 μM

Visualizations



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Caption: Photoinduced Electron Transfer (PET) signaling mechanism of MAMA.

Experimental Protocols

Protocol 1: General Procedure for Ion Detection using 9-(Methylaminomethyl)anthracene

This protocol outlines the general steps for detecting and quantifying a target ion using the fluorescence properties of MAMA.

Materials:

- **9-(Methylaminomethyl)anthracene (MAMA)**
- Spectroscopic grade solvent (e.g., acetonitrile or methanol)
- Stock solutions of the metal ions of interest (e.g., prepared from their chloride or nitrate salts)
- Fluorometer
- Quartz cuvettes (1 cm path length)
- Micropipettes

Procedure:

- Preparation of MAMA Stock Solution: Prepare a stock solution of MAMA (e.g., 1 mM) in the chosen spectroscopic grade solvent. Store in the dark to prevent photodegradation.
- Preparation of Working Solution: Dilute the MAMA stock solution to a final working concentration (e.g., 10 μ M) in the same solvent.
- Instrument Setup:
 - Set the excitation wavelength of the fluorometer to 365 nm.
 - Set the emission wavelength range to scan from 380 nm to 550 nm.
 - Optimize the excitation and emission slit widths to obtain a good signal-to-noise ratio.
- Baseline Measurement: Record the fluorescence spectrum of the MAMA working solution alone. This will serve as the baseline or "zero" measurement (I_0).
- Titration with Ion Solution:
 - To the cuvette containing the MAMA working solution, add a small, precise volume of the target ion stock solution.
 - Mix thoroughly by gentle inversion of the cuvette.
 - Allow the solution to equilibrate for a few minutes.
 - Record the fluorescence spectrum.
- Repeat Titration: Repeat step 5 with incremental additions of the ion stock solution, recording the fluorescence spectrum after each addition.
- Data Analysis:
 - Plot the fluorescence intensity at the emission maximum (~415 nm) as a function of the ion concentration.
 - For "turn-on" sensors, the fluorescence intensity will increase with increasing ion concentration.

- For "turn-off" (quenching) sensors, the fluorescence intensity will decrease.
- The limit of detection (LOD) can be calculated based on the signal-to-noise ratio (typically 3:1).

Protocol 2: Selectivity Study of 9-(Methylaminomethyl)anthracene

This protocol is designed to assess the selectivity of MAMA for a specific target ion in the presence of other potentially interfering ions.

Materials:

- All materials from Protocol 1.
- Stock solutions of a range of different metal ions at the same concentration.

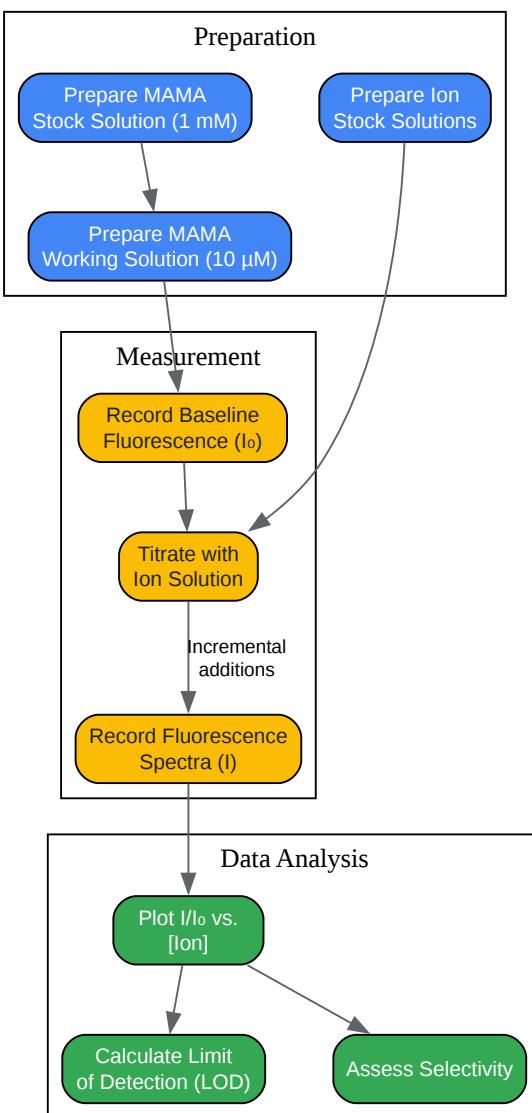
Procedure:

- Prepare MAMA Samples: Prepare a series of cuvettes, each containing the MAMA working solution (e.g., 10 μ M).
- Individual Ion Measurements:
 - To each cuvette, add a specific amount (e.g., 10 equivalents) of a single metal ion stock solution.
 - Ensure that each cuvette contains a different metal ion.
 - Include a control cuvette with only the MAMA solution.
- Fluorescence Measurement: Record the fluorescence spectrum for each sample after a brief incubation period.
- Competitive Binding Assay (Optional):
 - To a cuvette containing the MAMA working solution and the target ion (at a concentration that gives a significant fluorescence change), add an equivalent amount of a potentially

interfering ion.

- Record the fluorescence spectrum and observe any changes in intensity. A significant change indicates that the second ion is competing for binding to MAMA.
- Data Analysis:
 - Compare the fluorescence intensity changes for each metal ion relative to the MAMA-only control.
 - Plot the relative fluorescence intensity for each ion to visually represent the selectivity profile.

Visualizations

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Caption: General experimental workflow for ion detection using MAMA.

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